

Application Notes and Protocols for the Preparation of Alatrofloxacin Stock Solutions

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Compound of Interest

Compound Name: Alatrofloxacin

Cat. No.: B117182

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Overview

Alatrofloxacin is a fluoroquinolone antibiotic and a prodrug of trovafloxacin.[1][2] Following administration, **alatrofloxacin** is rapidly hydrolyzed in vivo to yield trovafloxacin, which exerts its antibacterial effect by inhibiting bacterial DNA gyrase and topoisomerase IV.[1]

Alatrofloxacin is typically supplied as a mesylate salt, which is more soluble than trovafloxacin, making it suitable for intravenous formulations.[1][3] These application notes provide detailed protocols for the preparation of **alatrofloxacin** stock solutions for in vitro and in vivo research applications.

Physicochemical and Solubility Data

Alatrofloxacin is a white to light yellow powder.[4][5] Accurate preparation of stock solutions requires an understanding of its solubility in various laboratory solvents.

Property	Value	Source
Molecular Weight	558.51 g/mol (Free Base)	[6]
	654.62 g/mol (Mesylate Salt)	[5]
Water Solubility	0.0388 mg/mL (ALOGPS prediction)	[7]
Aqueous Formulation pH	3.5 to 4.3	[4][5]
Recommended Solvents	DMSO, Water for Injection (with pH adjustment)	[6][8]

Safety Precautions

3.1 Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and appropriate gloves when handling **alatrofloxacin** powder and solutions.

3.2 Handling: Handle the powdered form in a chemical fume hood or a ventilated enclosure to avoid inhalation.

3.3 Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations.

Experimental Protocols: Stock Solution Preparation

Aseptic technique should be used for the preparation of sterile stock solutions.[5]

4.1 Protocol 1: Preparation of **Alatrofloxacin** Stock Solution in DMSO

This protocol is suitable for most in vitro cell-based assays where DMSO is a tolerated solvent.

Materials:

- **Alatrofloxacin** mesylate powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile conical tubes (e.g., 15 mL or 50 mL)

- Vortex mixer
- Sterile syringe filter (0.22 µm)
- Sterile cryovials for aliquoting

Procedure:

- Calculate Required Mass: Determine the mass of **alatrofloxacin** mesylate needed to achieve the desired stock concentration.
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for a 10 mM stock solution in 10 mL: $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 654.62 \text{ g/mol} = 0.06546 \text{ g (or 65.46 mg)}$
- Weighing: Accurately weigh the calculated amount of **alatrofloxacin** mesylate powder and transfer it to a sterile conical tube.
- Dissolution: Add the desired volume of sterile DMSO to the tube.
- Mixing: Cap the tube tightly and vortex until the powder is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution if necessary.
- Sterilization: To ensure sterility, filter the stock solution through a 0.22 µm syringe filter into a new sterile conical tube.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles. Store as recommended in Section 5.0.

4.2 Protocol 2: Preparation of **Alatrofloxacin** Aqueous Stock Solution

This protocol is intended for applications requiring an aqueous vehicle, such as in vivo studies. **Alatrofloxacin** solubility in neutral aqueous solutions is limited; therefore, pH adjustment is often necessary. The intravenous formulation has a pH of 3.5 to 4.3.[4][5]

Materials:

- **Alatrofloxacin** mesylate powder
- Sterile Water for Injection (WFI)
- Sterile 1 N HCl and 1 N NaOH for pH adjustment
- Sterile conical tubes
- Vortex mixer
- Sterile syringe filter (0.22 μm)
- Calibrated pH meter
- Sterile cryovials for aliquoting

Procedure:

- **Calculate Required Mass:** Use the formula from Protocol 4.1 to determine the required mass of **alatrofloxacin** mesylate.
- **Weighing:** Accurately weigh the powder and transfer it to a sterile conical tube.
- **Initial Dissolution:** Add approximately 80% of the final required volume of WFI. Vortex the suspension.
- **pH Adjustment:** Slowly add 1 N HCl dropwise while monitoring the pH. Adjust the pH to between 3.5 and 4.3 to facilitate dissolution. Use 1 N NaOH to correct if the pH drops too low.
- **Final Volume:** Once the solid is fully dissolved, add WFI to reach the final desired volume.
- **Sterilization:** Filter the solution through a 0.22 μm syringe filter into a new sterile container.
- **Aliquoting and Storage:** Aliquot into sterile, single-use vials and store appropriately (see Section 5.0).

Storage and Stability

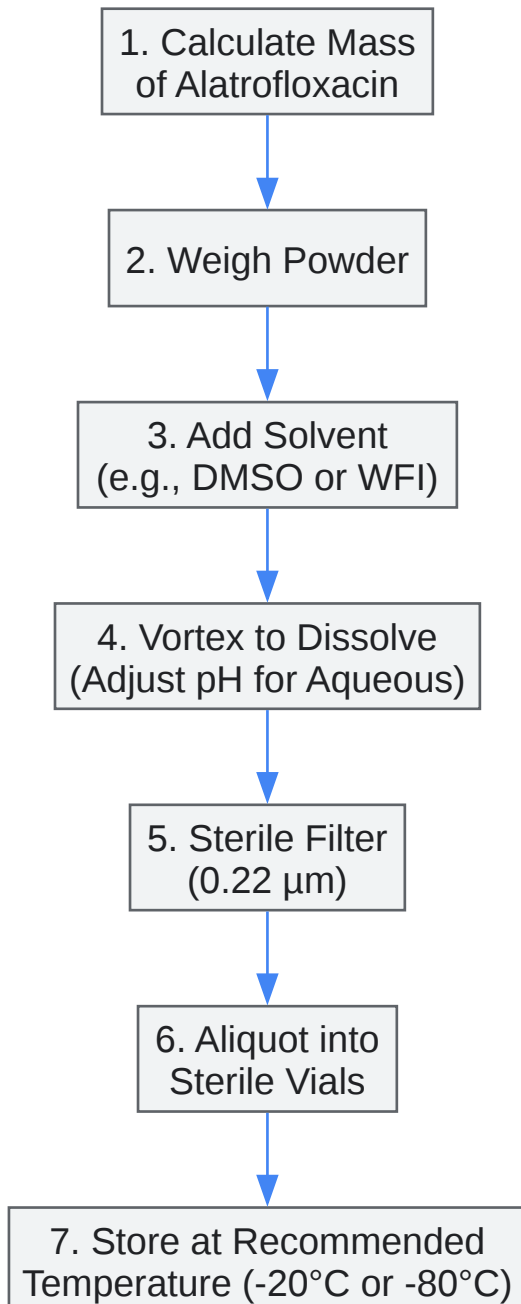
Proper storage is critical to maintain the integrity of **alatrofloxacin**.

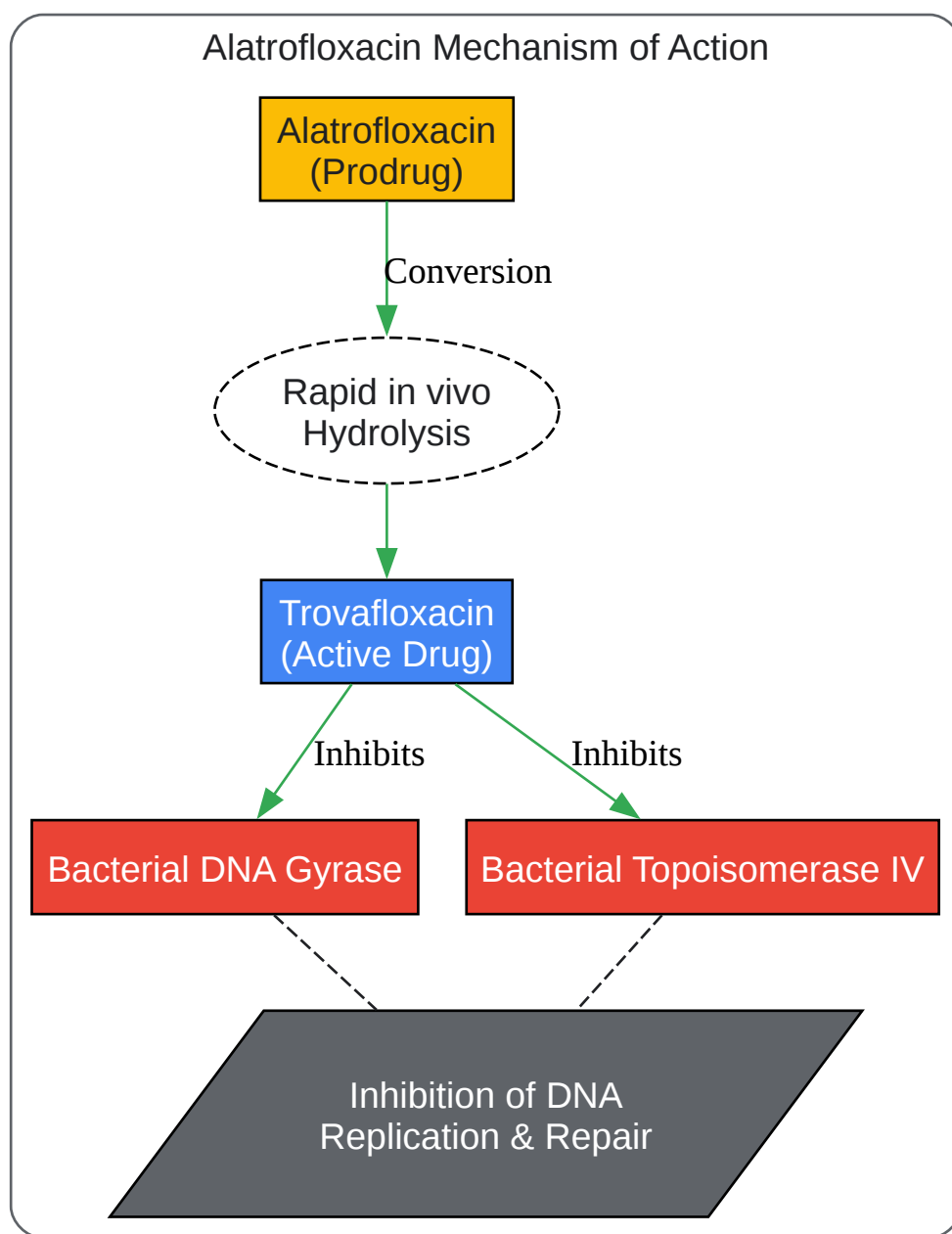
Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Source
Solid Powder	0 - 4°C, protected from light	-20°C, protected from light	[6]
DMSO Stock Solution	0 - 4°C	-20°C or -80°C	[2][6]
Aqueous Admixtures	Stable for at least 9 days at room temperature (in 5% dextrose or 0.45% NaCl)	Not recommended	[9]

Note: For long-term storage of solutions, -80°C is preferable to minimize degradation. Avoid repeated freeze-thaw cycles.

Diagrams and Workflows

Stock Solution Preparation Workflow





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